

Personal protective equipment for handling 2-Cyclohexyl-3-phenylpropanoic acid

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Compound of Interest

Compound Name: 2-Cyclohexyl-3-phenylpropanoic acid

Cat. No.: B1657360

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Essential Safety and Handling Guide for 2-Cyclohexyl-3-phenylpropanoic Acid

This guide provides immediate safety and logistical information for researchers, scientists, and drug development professionals handling **2-Cyclohexyl-3-phenylpropanoic acid**. The following procedures are designed to ensure the safe handling, use, and disposal of this chemical in a laboratory setting.

Hazard Identification and GHS Classification

2-Cyclohexyl-3-phenylpropanoic acid is classified with the following hazards under the Globally Harmonized System (GHS)[1]:

- Acute Toxicity, Oral (Category 5): May be harmful if swallowed.[1]
- Skin Irritation (Category 2): Causes skin irritation.[1]
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[1]
- Specific Target Organ Toxicity, Single Exposure (Category 3), Respiratory Tract Irritation: May cause respiratory irritation.[1]

Signal Word: Warning[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-Cyclohexyl-3-phenylpropanoic acid** to minimize exposure and ensure personal safety.

PPE Category	Specification
Eye and Face Protection	Chemical safety goggles with indirect ventilation are required.[2][3] A face shield should be used in addition to goggles when there is a high risk of splashing.[2]
Skin Protection	An acid-resistant lab coat or suit should be worn.[2] Nitrile or butyl rubber gloves are recommended for their resistance to a variety of acids.[2][4] Ensure gloves are properly fitted.[2]
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust or vapors.[3][5][6] If a fume hood is not available or if dust generation is significant, a respirator with an appropriate cartridge for organic vapors and particulates (e.g., N95) should be used.[2]

Operational Plan for Safe Handling

Adherence to the following step-by-step protocol is crucial for the safe handling of **2-Cyclohexyl-3-phenylpropanoic acid**.

1. Preparation and Engineering Controls:

- Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[3][7]
- Conduct all weighing and handling of the solid chemical within a certified chemical fume hood to control airborne particulates.
- Keep the container of **2-Cyclohexyl-3-phenylpropanoic acid** tightly closed when not in use.[3][5]

2. Donning Personal Protective Equipment (PPE):

- Before handling the chemical, put on all required PPE as specified in the table above.
- Check gloves for any signs of degradation or puncture before use.

3. Handling and Experimental Procedure:

- When handling the solid, use appropriate tools (e.g., spatula, scoop) to minimize dust generation.
- Avoid direct contact with the skin, eyes, and clothing.[3][6]
- Do not eat, drink, or smoke in the laboratory area where the chemical is being handled.[7]
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[3]

4. Accidental Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3][7]
- Skin Contact: Immediately flush the affected skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[6] If skin irritation occurs, seek medical advice.[5]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if respiratory symptoms persist.[3][8]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk. Seek immediate medical attention.[3][6]

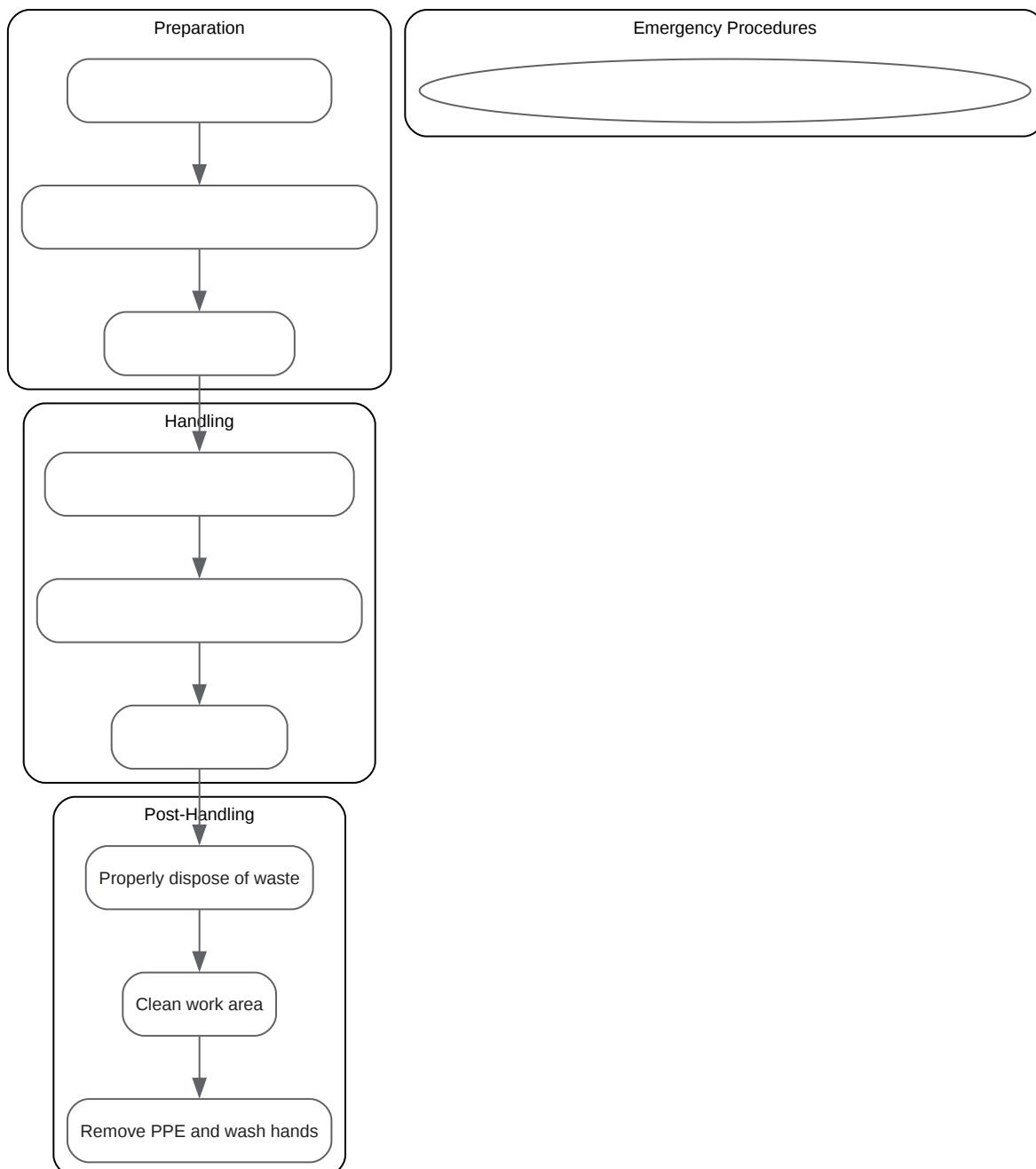
Disposal Plan

All waste containing **2-Cyclohexyl-3-phenylpropanoic acid** must be handled as hazardous waste.

- Solid Waste: Collect any solid waste, including contaminated PPE (gloves, etc.), in a designated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste: Solutions containing **2-Cyclohexyl-3-phenylpropanoic acid** should be collected in a separate, labeled hazardous waste container.

- Disposal: Dispose of all waste in accordance with local, state, and federal regulations. Do not dispose of down the drain.[8]

Workflow for Safe Handling of 2-Cyclohexyl-3-phenylpropanoic Acid

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Caption: Workflow for the safe handling of **2-Cyclohexyl-3-phenylpropanoic acid**.

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